

Solvent Red 135 chemical structure and CAS number

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Compound of Interest

Compound Name: Solvent Red 135

Cat. No.: B034295

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An in-depth technical guide on **Solvent Red 135**, tailored for researchers, scientists, and drug development professionals.

Core Chemical Identity of Solvent Red 135

Solvent Red 135 is a yellowish-red synthetic dye belonging to the aminoketone class of compounds.^{[1][2]} It is primarily used as a colorant for various plastics and synthetic fibers due to its high heat resistance, good light fastness, and strong tinting strength.^{[1][3]}

Chemical Structure and CAS Number

The definitive chemical identity of a compound is established by its structure and its unique CAS (Chemical Abstracts Service) number.

- Molecular Formula: $C_{18}H_6Cl_4N_2O$ ^{[2][4][5][6]}
- Molecular Weight: Approximately 408.07 g/mol ^{[4][6]}
- IUPAC Name: 8,9,10,11-Tetrachloro-12H-isoindolo[2,1-a]perimidin-12-one^[4]
- CAS Number: The primary CAS number for **Solvent Red 135** is 20749-68-2.^{[4][6][7][8]} Another number, 71902-17-5, is also associated with this dye, though some sources list it as a deleted CAS number.^{[1][2][4][5][7][9]}

The molecular structure of **Solvent Red 135** is characterized by a tetrachlorinated phthaloperinone core. This structure is responsible for its color and its stability in various applications.

Physicochemical and Performance Data

The utility of **Solvent Red 135** in industrial applications is defined by its physical and chemical properties. The following tables summarize key quantitative data.

Table 1: General Physicochemical Properties

Property	Value	Reference
Appearance	Yellowish Red Powder	[7]
Molecular Weight	408.07 g/mol	[4][6]
Density	1.74 g/cm ³	[1]
Melting Point	318 °C	[1][3]

Table 2: Performance Characteristics in Polystyrene (PS)

Property	Value	Reference
Heat Resistance	Up to 300 °C	[1][3]
Light Fastness	Grade 8 (Superior)	[1][3]
Recommended Dosage (Transparent)	0.05%	[1]
Recommended Dosage (Non-transparent)	0.3%	[1]

Table 3: Solubility in Organic Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Dichloromethane	0.3	[1]
Methylbenzene	0.6	[1]
Acetone	0.2	[1]
Butyl Acetate	0.2	[1]
Ethyl Alcohol	0.1	[1]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are outlines of the manufacturing process and standard testing protocols relevant to the properties of **Solvent Red 135**.

1. Synthesis of **Solvent Red 135**

The manufacturing of **Solvent Red 135** involves a condensation reaction followed by a ring-closing step.[\[2\]](#)[\[6\]](#)

- Reactants: Naphthalene-1,8-diamine and 4,5,6,7-Tetrachloroisobenzofuran-1,3-dione.
- Process:
 - The two primary reactants are condensed together.
 - A subsequent "closed loop" or ring-closing reaction takes place to form the final chromophore structure.
 - The resulting product is then purified and processed into a fine powder.

2. Determination of Heat Resistance

The heat resistance of a colorant in a specific polymer is typically determined by injection molding or extrusion.

- Objective: To find the maximum temperature the pigment can withstand without significant color change.
- General Protocol (based on ISO 787-21):
 - A masterbatch of the polymer (e.g., Polystyrene) containing a specified concentration of **Solvent Red 135** is prepared.
 - This masterbatch is then used to create a series of colored polymer samples through injection molding at increasing temperatures (e.g., in 20°C increments).
 - Each sample is held at the set temperature for a standardized time (e.g., 5 minutes).
 - The color of each molded sample is then compared to a standard sample prepared at the lowest processing temperature.
 - The color difference (ΔE_{ab}) is measured using a spectrophotometer. The heat resistance is defined as the temperature at which the color change exceeds a predefined tolerance (e.g., $\Delta E_{ab} > 3$).

3. Assessment of Light Fastness

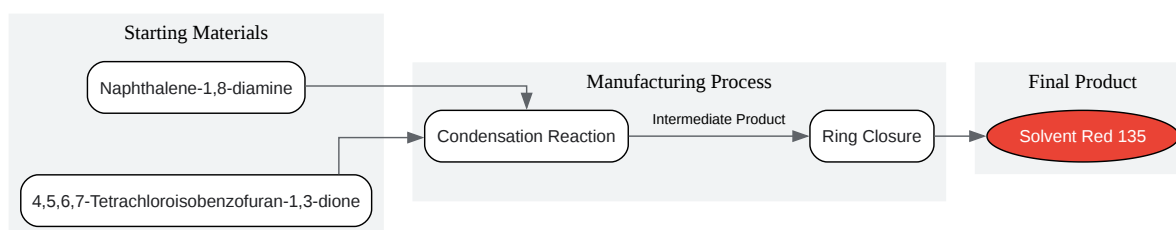
Light fastness measures the resistance of a colored material to fading upon exposure to light.

- Objective: To evaluate the durability of the color when exposed to a standardized light source.
- General Protocol (based on ISO 105-B02 or ASTM D4303):
 - A sample of the plastic colored with **Solvent Red 135** is prepared (e.g., as a flat plaque).
 - The sample is placed in a light fastness testing apparatus equipped with a Xenon arc lamp, which simulates the full spectrum of sunlight.
 - A portion of the sample is covered with an opaque mask.
 - The sample is exposed to the light for a specified duration or until a certain level of fading is observed in a set of blue wool standards exposed simultaneously.

- The light fastness is rated by comparing the degree of fading of the sample to that of the blue wool standards, typically on a scale from 1 (very poor) to 8 (excellent). **Solvent Red 135** has a superior rating of 8.[1][3]

Logical Relationships and Workflows

The synthesis of **Solvent Red 135** can be visualized as a straightforward chemical workflow.



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Caption: Synthesis workflow for **Solvent Red 135**.

This guide provides a foundational understanding of **Solvent Red 135** for scientific and research applications. The data and protocols summarized herein are essential for evaluating its suitability for various material science and development projects.

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